

# Poziotinib progression-free survival HER2 exon 20 mutations

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## Compound Focus: Poziotinib

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## Clinical Trial Data for HER2 Exon 20 Mutant NSCLC

Drug / Agent	Trial Name / Study	Objective Response Rate (ORR)	Median Progression-Free Survival (mPFS)	Key Grade 3+ Adverse Events (≥20%)
Poziotinib (Pan-HER TKI)	ZENITH20-2 (Phase II, n=90, previously treated) [1] [2]	27.8%	5.5 months	Rash (48.9%), Diarrhea (25.6%), Stomatitis (24.4%) [1]
Poziotinib (Pan-HER TKI)	ZENITH20-4 (Phase II, previously untreated) [2]	41%	5.6 months	-
Trastuzumab Deruxtecan (T-DXd, ADC)	DESTINY-Lung01 (Phase II, n=91, previously treated) [3] [2]	55%	8.2 months	Neutropenia (19%), Anemia (10%) [3]
Pyrotinib (Pan-HER TKI)	Multicenter Phase II (n=78) [1]	19.2%	5.6 months	Diarrhea (16.7%) [1]

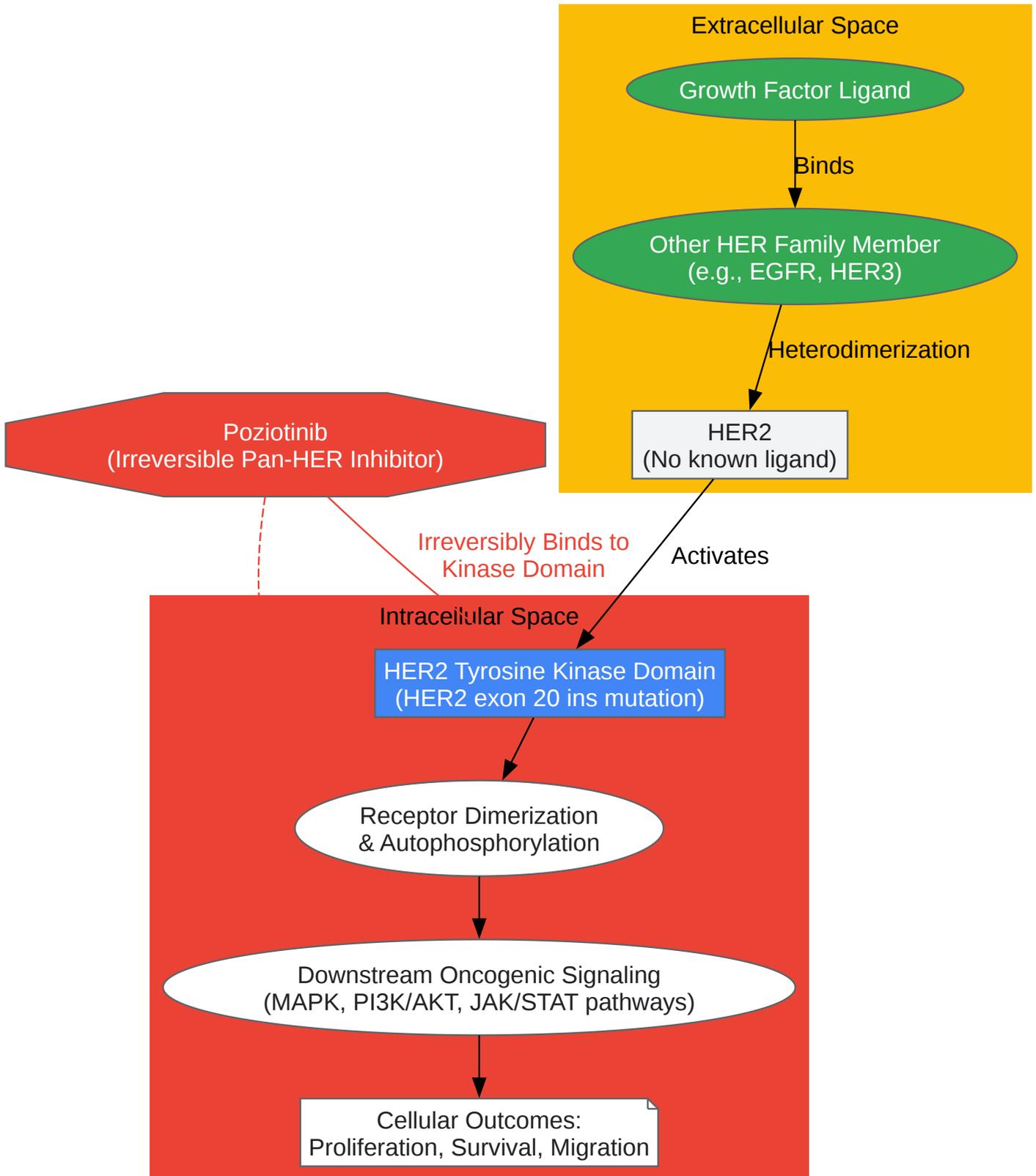
## Detailed Experimental Protocols

The data in the table above primarily comes from Phase II, open-label, single-arm clinical trials. Here is a detailed breakdown of the methodologies used in these key studies:

- **Study Design:** The ZENITH20 trial (Cohort 2), which evaluated **poziotinib** for HER2 exon 20 mutations, was a **multicenter, single-arm, open-label Phase II study** (NCT03318939) [1].
- **Patient Population:** The study enrolled patients with **advanced, previously treated NSCLC harboring HER2 exon 20 insertion mutations**. Participants were required to have measurable disease per RECIST v1.1 criteria [4].
- **Intervention:** Enrolled patients received **poziotinib orally at a dose of 16 mg, once daily**, in 28-day cycles until disease progression or unacceptable toxicity [1] [4].
- **Endpoints Assessment:**
  - **Primary Endpoint: Objective Response Rate (ORR)**, defined as the proportion of patients with a complete or partial response confirmed by a subsequent scan at least 28 days later [4].
  - **Secondary Endpoints:** Included **Progression-Free Survival (PFS)** (time from first dose to disease progression or death), Duration of Response (DoR), Disease Control Rate (DCR), and safety [1] [4].
  - **Assessment Method:** Tumor response was evaluated by radiologists using **CT or MRI scans performed at baseline and then every 8 weeks**, with interpretations based on **RECIST v1.1 guidelines** [4].
- **Safety Monitoring:** Adverse events were continuously monitored and graded according to the **National Cancer Institute Common Terminology Criteria for Adverse Events (CTCAE) version 4.03** [4].

## HER2 Signaling Pathway and Poziotinib's Mechanism

The following diagram illustrates the role of HER2 in oncogenic signaling and the mechanism of action of **poziotinib**. As an irreversible pan-HER inhibitor, **poziotinib** blocks the signaling that drives cancer cell growth and survival [4].



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## Summary and Research Context

- **Efficacy Profile:** **Poziotinib** shows **meaningful antitumor activity** in a patient population with historically limited options. The **ORR of 27.8%** and **PFS of 5.5 months** in pretreated patients indicate it can effectively target this mutation [1] [4]. Its efficacy appears to be higher in treatment-naïve patients, with an ORR of 41% [2].
- **Safety Profile:** The clinical activity comes with a **significant toxicity burden**, particularly high rates of dermatological and gastrointestinal adverse events, which require proactive management [1].
- **Comparative Context:** When compared to other available therapies, the antibody-drug conjugate **Trastuzumab Deruxtecan (T-DXd)** has demonstrated **higher ORR and longer PFS** in a similar patient population, though with a different toxicity profile, primarily hematological [3] [2].

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## References

1. 曙光乍现,值得期待——pan-HER抑制剂在HER2突变型非 ... [jebm.cn]
2. Real-World Clinical Outcomes for Patients with EGFR and ... [mdpi.com]
3. Research Progress of Antibody-conjugated Drugs in Non- ... [pmc.ncbi.nlm.nih.gov]
4. Poziotinib for Patients With HER2 Exon 20 Mutant Non- ... [pmc.ncbi.nlm.nih.gov]

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